

# Chemical Properties and Solubility of Gold Tribromide

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## Compound Focus: Gold tribromide

CAS No.: 10294-28-7

Cat. No.: S570179

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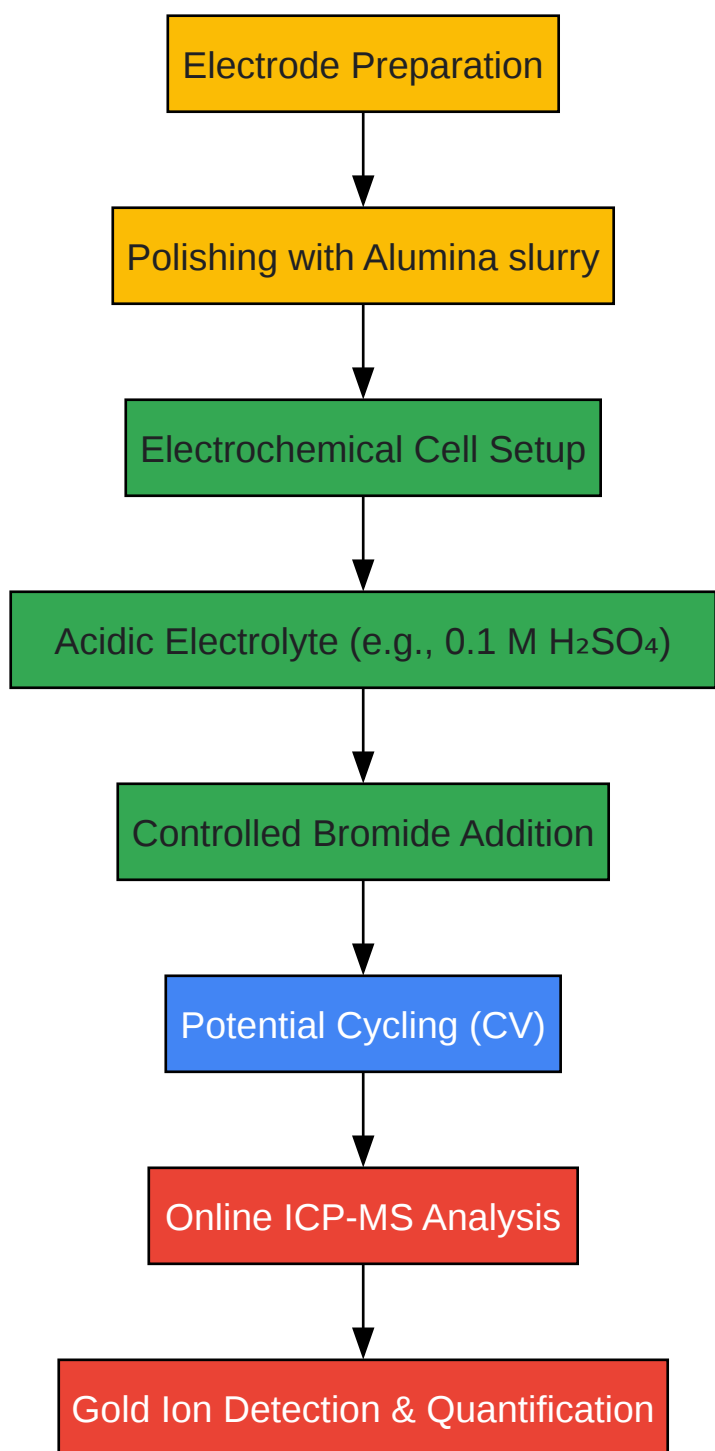
The table below summarizes the key properties of **gold tribromide** related to its solubility and stability:

Property	Description
Solubility in Water	Slightly soluble [1] [2] / Sparingly soluble [3]
Appearance	Dark red to black crystalline solid or powder [1] [2]
Sensitivity	Moisture sensitive [2]
Aqueous Solution Color	Brownish-red to nearly black (in concentrated solutions) [3]

**Gold tribromide's** slight solubility is a key feature in its behavior. Aqueous solutions are unstable and undergo **gradual decomposition**, which can be accelerated by boiling or the presence of other agents [3]. The compound is also soluble in alcohols, but reduction may occur over time [2].

## Experimental Context and Protocols

Electrochemical studies provide insight into how halides like bromide affect gold dissolution. The following workflow summarizes a general experimental approach for investigating this process, which is relevant to the formation and behavior of **gold tribromide** in solution.



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*Experimental workflow for studying gold dissolution in bromide-containing electrolytes.*

- **Electrode Preparation:** A polycrystalline gold electrode is polished, typically with an alumina slurry, and rinsed to create a clean, reproducible surface [4].

- **Electrolyte and Halide Introduction:** Experiments are performed in an acidic electrolyte. Bromide ions are introduced at controlled, often trace concentrations (e.g., 1 to 100  $\mu\text{M}$ ) [4].
- **Potential Control and Dissolution:** The gold electrode's potential is cycled. The presence of bromide ions shifts the gold oxidation onset and significantly enhances dissolution, which can be monitored in real-time [4].
- **Detection and Quantification:** Online Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is used for highly sensitive detection and quantification of dissolved gold ions from the electrode surface [4].

## Research and Industrial Applications

**Gold tribromide's** properties make it valuable in several technical fields:

- **Catalysis:** It acts as a catalyst for organic reactions, such as facilitating the **Diels-Alder reaction** and the **nucleophilic substitution of propargylic alcohols** [1] [2].
- **Analytical Chemistry:** It is used as a colorimetric testing reagent for the detection of **ketamine**, producing a characteristic purple color change [1] [2].

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## References

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To cite this document: Smolecule. [Chemical Properties and Solubility of Gold Tribromide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570179#is-gold-tribromide-soluble-in-water>]

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